comparing the cost-effectiveness of different 6-methoxyhexanal syntheses

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Compound of Interest	
Compound Name:	*6-methoxyhexanal*
CAS No.:	*855906-01-3*
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A Comparative Guide to the Cost-Effective Synthesis of 6-Methoxyhexanal

For researchers and professionals in drug development and chemical synthesis, the selection of a synthetic route that is both efficient and economical is a cornerstone of successful project management. **6-Methoxyhexanal** is a valuable aliphatic aldehyde building block, and its synthesis can be approached through various methods. This guide provides a comparative analysis of two primary synthetic strategies for obtaining **6-methoxyhexanal**: the oxidation of 6-methoxyhexan-1-ol and the ozonolysis of 1-methoxy-6-heptene. The cost-effectiveness of each pathway is evaluated based on reagent costs, reaction yields, and operational complexity.

Data Presentation

The following tables summarize the key quantitative data for each synthetic pathway, providing a clear comparison of their cost-effectiveness. Prices for reagents are based on commercially available data for bulk quantities and are subject to variation.

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Note on Starting Material Costs: Direct commercial sources for the starting materials, 6-methoxyhexan-1-ol and 1-methoxy-6-heptene, in bulk quantities are not readily available. Therefore, the costs presented are estimations based on the pricing of structurally similar, commercially available compounds. These estimations are intended for comparative purposes within this guide.

Pathway 1: Oxidation of 6-Methoxyhexan-1-ol

This pathway explores three common methods for the oxidation of a primary alcohol to an aldehyde.

Table 1: Cost-Effectiveness Comparison of Oxidation Methods

Feature	Swern Oxidation	PCC Oxidation	Dess-Martin Oxidation
Starting Material	6-Methoxyhexan-1-ol	6-Methoxyhexan-1-ol	6-Methoxyhexan-1-ol
Key Reagents	Oxalyl chloride, DMSO, Triethylamine	Pyridinium chlorochromate (PCC)	Dess-Martin Periodinane (DMP)
Typical Yield (%)	85-95%	70-85%	90-95%
Estimated Reagent Cost per Gram of Product ($)	25 - 40	45 - 60	80 - 120
Key Advantages	High yield, mild conditions, avoids heavy metals.	Relatively simple setup.	Very high yield, extremely mild and selective conditions.
Key Disadvantages	Requires cryogenic temperatures (-78 °C), unpleasant odor of dimethyl sulfide byproduct.	Toxic chromium reagent, difficult workup to remove chromium salts.	High cost of reagent, reagent is sensitive to moisture.

Pathway 2: Ozonolysis of 1-Methoxy-6-heptene

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This pathway involves the cleavage of a carbon-carbon double bond to form the desired aldehyde.

Table 2: Cost-Effectiveness of Ozonolysis

Feature	Ozonolysis with Reductive Workup
Starting Material	1-Methoxy-6-heptene
Key Reagents	Ozone (O_3), Triphenylphosphine or Dimethyl Sulfide
Typical Yield (%)	70-85%
Estimated Reagent Cost per Gram of Product ($)	35 - 55
Key Advantages	Direct route from an alkene, can be high yielding.
Key Disadvantages	Requires specialized equipment (ozone generator), potential for explosive peroxide intermediates, other aldehyde byproduct (formaldehyde) is generated.

Experimental Protocols

Pathway 1: Oxidation of 6-Methoxyhexan-1-ol

Materials:

- 6-Methoxyhexan-1-ol (1.0 eq)
- Oxalyl chloride (1.5 eq)
- Dimethyl sulfoxide (DMSO) (2.2 eq)
- Triethylamine (Et_3N) (5.0 eq)
- Dichloromethane (DCM), anhydrous

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Procedure:

- A solution of oxalyl chloride in anhydrous DCM is cooled to -78 °C under a nitrogen atmosphere.
- A solution of DMSO in anhydrous DCM is added dropwise to the oxalyl chloride solution, maintaining the temperature at -78 °C. The mixture is stirred for 15 minutes.
- A solution of 6-methoxyhexan-1-ol in anhydrous DCM is then added dropwise, and the reaction is stirred for 1 hour at -78 °C.
- Triethylamine is added dropwise, and the reaction mixture is stirred for an additional 30 minutes at -78 °C before being allowed to warm to room temperature.
- The reaction is quenched with water, and the organic layer is separated.
- The aqueous layer is extracted with DCM.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography to yield **6-methoxyhexanal**.

Materials:

- 6-Methoxyhexan-1-ol (1.0 eq)
- Pyridinium chlorochromate (PCC) (1.5 eq)
- Celite or silica gel
- Dichloromethane (DCM), anhydrous

Procedure:

- A suspension of PCC and Celite in anhydrous DCM is prepared in a round-bottom flask.

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- A solution of 6-methoxyhexan-1-ol in anhydrous DCM is added to the suspension in one portion.
- The mixture is stirred at room temperature for 2-4 hours, or until the reaction is complete as monitored by TLC.
- The reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel to remove the chromium salts.
- The filtrate is concentrated under reduced pressure.
- The crude product is purified by flash column chromatography to yield **6-methoxyhexanal**.

Materials:

- 6-Methoxyhexan-1-ol (1.0 eq)
- Dess-Martin Periodinane (DMP) (1.1 eq)
- Dichloromethane (DCM), anhydrous

Procedure:

- To a solution of 6-methoxyhexan-1-ol in anhydrous DCM is added Dess-Martin Periodinane in one portion at room temperature.
- The reaction mixture is stirred for 1-2 hours, or until the reaction is complete as monitored by TLC.
- The reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate and a saturated aqueous solution of sodium thiosulfate.
- The mixture is stirred vigorously until the two layers are clear.
- The organic layer is separated, and the aqueous layer is extracted with DCM.
- The combined organic layers are washed with saturated aqueous sodium bicarbonate, water, and brine.

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- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography to yield **6-methoxyhexanal**.

Pathway 2: Ozonolysis of 1-Methoxy-6-heptene

Materials:

- 1-Methoxy-6-heptene (1.0 eq)
- Ozone (O_3)
- Triphenylphosphine (PPh_3) (1.2 eq) or Dimethyl Sulfide (DMS) (1.5 eq)
- Dichloromethane (DCM) or Methanol

Procedure:

- A solution of 1-methoxy-6-heptene in DCM or methanol is cooled to -78 °C.
- A stream of ozone is bubbled through the solution until a blue color persists, indicating the consumption of the starting material.
- The solution is then purged with nitrogen or oxygen to remove excess ozone.
- Triphenylphosphine or dimethyl sulfide is added to the reaction mixture at -78 °C.
- The mixture is allowed to warm to room temperature and stirred for several hours or overnight.
- The solvent is removed under reduced pressure.
- The crude product is then purified by flash column chromatography to separate **6-methoxyhexanal** from triphenylphosphine oxide (if PPh_3 was used) and other byproducts.

Visualization of Synthetic Pathways

The following diagrams illustrate the logical flow of the described synthetic routes.

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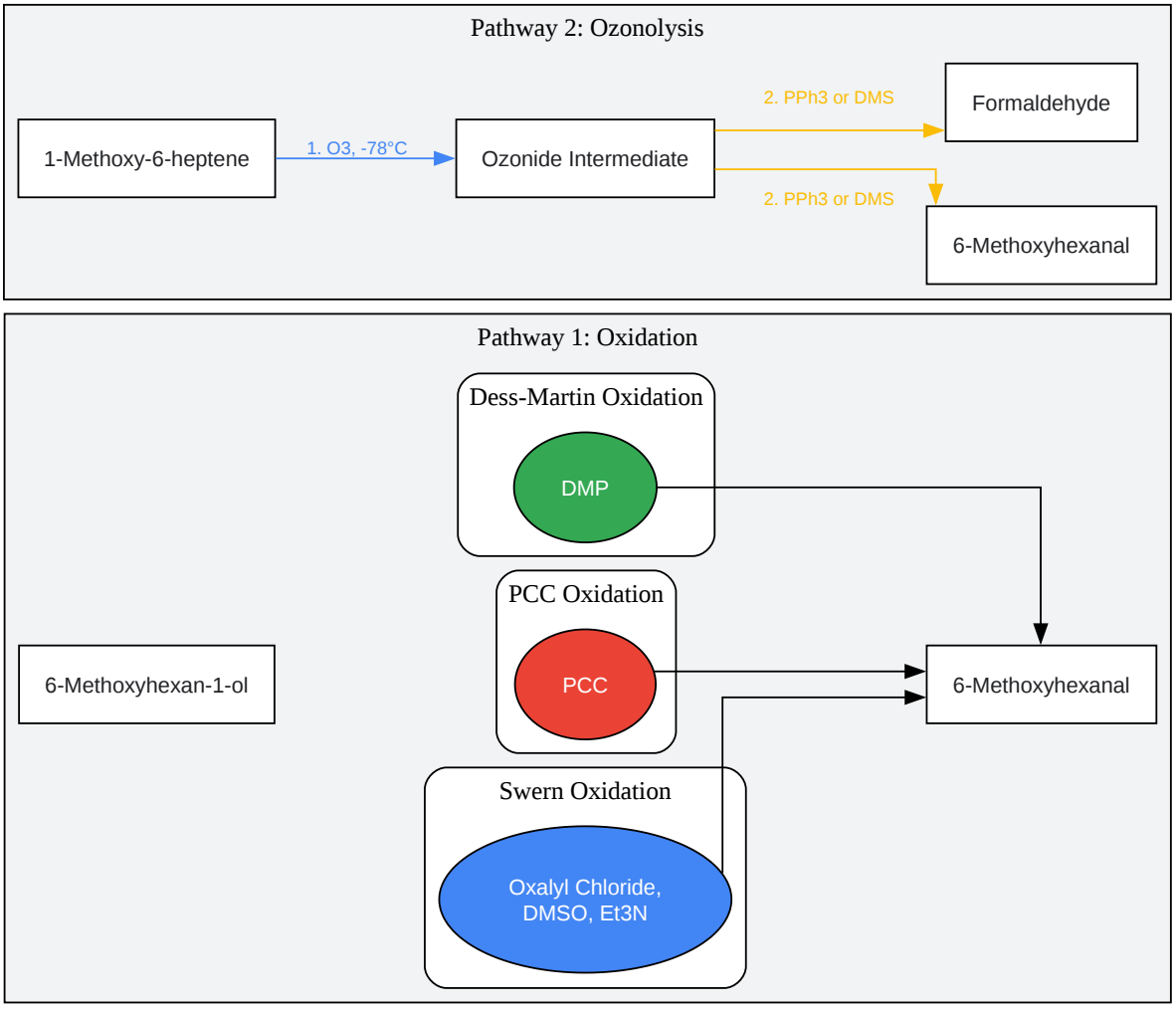

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Caption: Synthetic routes to **6-methoxyhexanal**.

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Conclusion

The choice of the most cost-effective synthesis for **6-methoxyhexanal** depends on several factors, including the scale of the reaction, available equipment, and tolerance for hazardous reagents.

- For large-scale synthesis where cost is the primary driver, Swern oxidation presents a compelling option due to its high yield and the relatively low cost of its reagents. However, the requirement for cryogenic temperatures and the handling of the malodorous dimethyl sulfide byproduct are significant operational considerations.

- Dess-Martin periodinane (DMP) oxidation offers the highest yields and mildest reaction conditions, making it an excellent choice for smaller-scale syntheses or for substrates with sensitive functional groups. Its primary drawback is the high cost of the reagent.

- PCC oxidation is a classical method that is being phased out in many research and industrial settings due to the toxicity of chromium. While the setup is straightforward, the difficult workup and environmental concerns make it a less desirable option compared to the other oxidation methods.

- Ozonolysis provides a direct route from an alkene but requires specialized equipment. The cost-effectiveness is moderate, but the generation of a stoichiometric amount of formaldehyde as a byproduct might complicate purification, especially on a large scale.

Ultimately, a thorough process hazard analysis and a detailed cost analysis based on specific supplier quotes for the starting materials are recommended before selecting a synthetic route for the production of **6-methoxyhexanal**.

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